

Introduction: Understanding Methyl Perfluoroamyl Ketone

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Compound of Interest

Compound Name: *Methyl Perfluoroamyl Ketone*

Cat. No.: *B155306*

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Methyl Perfluoroamyl Ketone, chemically known as 1,1,1,2,2,4,5,5,5-nonafluoro-4-(trifluoromethyl)-3-pantanone and identified by the ASHRAE nomenclature FK-5-1-12, is a fluorinated ketone that has garnered significant attention for its unique combination of properties. It is perhaps most widely recognized under the brand name 3M™ Novec™ 1230 Fire Protection Fluid.^[1] At room temperature, it is a clear, colorless liquid that evaporates quickly.^{[1][2][3]}

This compound's primary application is as a clean agent fire suppressant, where it functions by rapidly removing heat from a fire, thereby disrupting the combustion process.^{[1][2]} Unlike traditional fire extinguishing agents like carbon dioxide, which displace oxygen, **Methyl Perfluoroamyl Ketone**'s mechanism of heat absorption makes it exceptionally safe for use in occupied spaces, as it does not pose a suffocation risk.^{[1][2][4]} Its utility extends to protecting high-value assets such as sensitive electronic equipment, data centers, museums, and hospitals, as it leaves no residue after discharge.^{[2][5]}

From a safety and environmental perspective, **Methyl Perfluoroamyl Ketone** presents a favorable profile. It has zero ozone depletion potential (ODP) and a global warming potential (GWP) of less than one over a 100-year period.^{[5][6]} Toxicological studies have shown that it is not a carcinogen and, while it may cause mild eye irritation, it does not irritate the skin.^[1] This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures related to **Methyl Perfluoroamyl Ketone** in a laboratory and research environment.

Chemical and Physical Properties

The handling procedures and safety precautions for any chemical are fundamentally derived from its physical and chemical properties. **Methyl Perfluoroamyl Ketone** is a liquid at ambient conditions, which simplifies its handling compared to gaseous agents.^[3] Its low heat of vaporization and high vapor pressure mean that it transitions from a liquid to a gas rapidly upon release, a key property for its function as a fire suppressant but also a consideration for inhalation exposure control in a lab setting.^[3]

Property	Value	Source
Chemical Name	1,1,1,2,2,4,5,5,5-nonafluoro-4-(trifluoromethyl)-3-pentanone	[1]
Synonyms	FK-5-1-12, Perfluoro(2-methyl-3-pentanone)	[2]
CAS Number	756-13-8	N/A
Molecular Formula	C ₆ F ₁₂ O	N/A
Boiling Point	49.2 °C (120.6 °F)	[3]
Vapor Pressure	40.4 kPa @ 25 °C	[3]
Liquid Density	1.6 g/mL @ 25 °C	[3]
Ozone Depletion Potential (ODP)	0	[5] [7]
Global Warming Potential (GWP)	< 1	[5] [7]
Atmospheric Lifetime	~5 days	[5]

Toxicological Profile and Hazard Assessment

Methyl Perfluoroamyl Ketone is characterized by its low toxicity, a primary reason for its suitability in applications where human exposure is possible.^{[1][4]} However, as with any chemical, understanding its toxicological limits is crucial for establishing safe handling

protocols. The primary routes of potential exposure in a laboratory setting are inhalation and eye contact.

Key Toxicological Data:

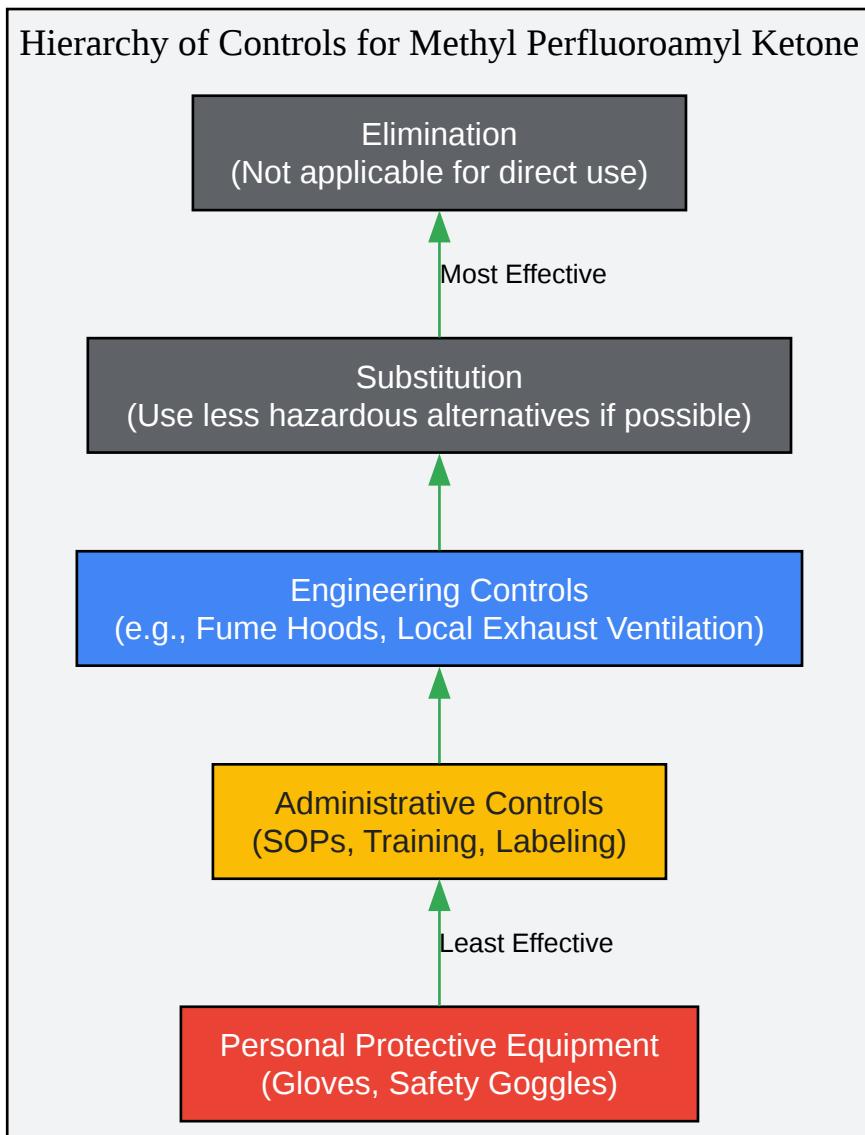
- Acute Toxicity: The agent is considered to have low acute toxicity. It is not a skin irritant but can cause mild, temporary eye irritation.[1]
- Inhalation: While it is considered safe for use in occupied spaces at its typical fire extinguishing design concentrations (around 4.5-6%), prolonged inhalation of high concentrations of the vapor may cause adverse effects.[3][5] Local exhaust ventilation should be employed when handling open containers.[8]
- Carcinogenicity: The Ames test indicates that **Methyl Perfluoroamyl Ketone** is not a carcinogen.[1]
- No Observed Adverse Effect Level (NOAEL): For fire suppression applications, there is a significant safety margin of over 70% between the typical design concentration and the NOAEL.[5]

In case of exposure, the following first aid measures are recommended:

- Eye Contact: Flush eyes with cool water for 15 minutes and seek medical attention if irritation persists.[8]
- Skin Contact: Wash the affected area with soap and water.[7]
- Inhalation: If respiratory irritation or distress occurs, remove the individual to fresh air.[7][8]
- Ingestion: Do not induce vomiting. Give two glasses of water.[7]

Hierarchy of Controls for Safe Handling

A systematic approach to safety, known as the hierarchy of controls, should be implemented to minimize risk when working with **Methyl Perfluoroamyl Ketone**. This methodology prioritizes controls from most to least effective.



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Caption: Hierarchy of controls, from most to least effective.

Standard Operating Procedures for Handling

Adherence to established protocols is critical for ensuring safety. The following procedures are based on best practices for handling chemical agents in a laboratory setting.

Personal Protective Equipment (PPE)

The final line of defense against chemical exposure is appropriate PPE. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye Protection: Chemical safety goggles should be worn whenever there is a potential for splashing.[9][10]
- Skin Protection: While **Methyl Perfluoroamyl Ketone** is not a skin irritant, wearing nitrile or neoprene gloves is a standard good laboratory practice to prevent contact.[1][11] Contaminated clothing should be removed and laundered before reuse.[8][12]
- Respiratory Protection: If working with heated material or in poorly ventilated areas, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[9][10]

Engineering Controls

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the worker.

- Ventilation: All handling of open containers of **Methyl Perfluoroamyl Ketone** should be conducted in a well-ventilated area, preferably within a chemical fume hood or with local exhaust ventilation.[7][8] This is crucial due to the chemical's volatility.[3]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the work area.[13]

Storage and Transport

Proper storage and transport are essential to prevent accidental release and maintain chemical integrity.

- Storage Conditions: Store containers in a cool, dry, and well-ventilated place, away from direct sunlight and heat sources.[7][14][15] Keep containers tightly closed when not in use.[14][15][16]
- Cylinder Handling: If the material is in pressurized cylinders, these must be protected from physical damage. Do not drag, roll, or drop cylinders.[8][17] Cylinders should be stored upright and secured to prevent them from falling over.[17]

- Incompatible Materials: Avoid contact with strong bases, amines, and alcohols.[7]

Dispensing and Use

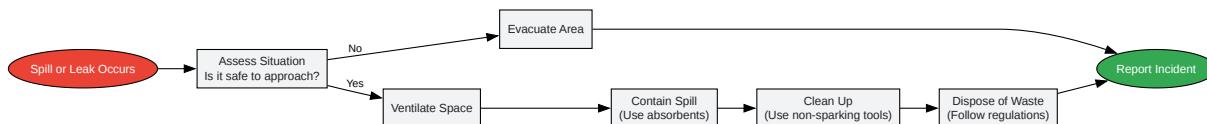
- Grounding: When transferring the liquid, use proper bonding and grounding procedures to prevent static discharge, which could be an ignition source if flammable vapors are present. [14][16][18]
- Avoid Contamination: Do not allow liquid **Methyl Perfluoroamyl Ketone** to come into contact with water or solvents, as this could render the product ineffective for its intended use.[6]

Emergency Procedures

In the event of an accidental release or exposure, a clear and practiced emergency plan is vital.

Spill and Leak Response

- Evacuate: Evacuate non-essential personnel from the immediate area.[8]
- Ventilate: Ensure the area is well-ventilated. Open windows and doors if safe to do so.[7]
- Containment: For liquid spills, contain the spill using a non-combustible absorbent material like sand or earth.[12] Prevent the material from entering sewers or confined areas.[8]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[12][15][16]
- Cylinder Leaks: If a pressurized cylinder is leaking, attempt to stop the flow of gas only if it can be done without risk. If the leak is in the container or valve, move the cylinder to a safe outdoor location and contact the supplier or emergency services.[8]



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Caption: Basic workflow for a chemical spill response.

Waste Disposal

Disposal of **Methyl Perfluoroamyl Ketone** and any contaminated materials must be conducted in strict accordance with all applicable local, state, and federal regulations.[10][19] Do not dispose of the chemical into sewers or waterways. Contact a licensed professional waste disposal service to ensure proper disposal.[14][20] Empty containers may retain product residue and should be treated as hazardous until properly decontaminated.[8][12]

Conclusion

Methyl Perfluoroamyl Ketone (FK-5-1-12) is a valuable compound with a strong safety and environmental profile, particularly in its primary role as a fire suppression agent. For laboratory and research professionals, its safe handling hinges on a comprehensive understanding of its properties, adherence to the hierarchy of controls, and consistent application of standard operating procedures. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and maintaining rigorous storage and handling protocols, the risks associated with this chemical can be effectively managed, ensuring a safe working environment.

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